Application Note: Quantification of Valerylglycine in Urine by LC-MS/MS

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Compound of Interest

Compound Name:	*Valerylglycine*
CAS No.:	*24003-66-5*
Cat. No.:	*B048208*

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A Robust Method for the Diagnosis and Monitoring of Medium-Chain Acyl-CoA Dehydrogenase Deficiency

Introduction

Valerylglycine is a clinically significant acylglycine that serves as a key diagnostic biomarker for Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency.[1][2][3] MCAD deficiency is an autosomal recessive inborn error of metabolism that impairs the body's ability to break down medium-chain fatty acids for energy.[1][2][3][4] During periods of fasting or metabolic stress, this enzymatic block leads to the accumulation of toxic medium-chain fatty acid intermediates, such as valeryl-CoA. The detoxification of valeryl-CoA occurs through its conjugation with glycine, resulting in the formation and subsequent urinary excretion of **valerylglycine**.

The quantitative analysis of **valerylglycine** in urine is crucial for the diagnosis, confirmation of positive newborn screens, and therapeutic monitoring of individuals with MCAD deficiency.[2][3] Tandem mass spectrometry coupled with liquid chromatography (LC-MS/MS) has become the gold standard for this analysis due to its superior sensitivity, specificity, and high-throughput capabilities.[5][6][7] This application note provides a detailed, field-proven protocol for the

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reliable quantification of **valerylglycine** in human urine using LC-MS/MS, designed for researchers, clinical scientists, and professionals in drug development.

Principle of the Method

This method employs a simple "dilute-and-shoot" sample preparation, which minimizes sample handling and potential for analytical variability.[8] Urine samples are fortified with a stable isotope-labeled internal standard (SIL-IS), **valerylglycine**-d5, which is chemically identical to the analyte but mass-shifted. The use of a SIL-IS is critical as it co-elutes with the analyte and experiences similar ionization effects, thereby correcting for variations in sample preparation and matrix-induced signal suppression or enhancement.[9][10]

Following dilution, the sample is injected into a reverse-phase LC system for chromatographic separation. The analyte and internal standard are then detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.[11][12] This highly specific detection mode isolates a specific precursor ion for the analyte and its internal standard and monitors for unique product ions generated upon fragmentation, ensuring accurate and precise quantification.

Biochemical Context: **Valerylglycine** Formation in MCAD Deficiency

In a healthy individual, medium-chain fatty acids are metabolized via β-oxidation in the mitochondria to produce acetyl-CoA for energy. In MCAD deficiency, a defect in the ACADM gene leads to a non-functional or poorly functional MCAD enzyme.[2] This enzymatic block causes the upstream accumulation of medium-chain acyl-CoAs, including valeryl-CoA. To mitigate the toxicity of these intermediates, the body utilizes a detoxification pathway where valeryl-CoA is conjugated with glycine by the enzyme glycine N-acyltransferase, forming **valerylglycine**, which is then excreted in the urine.

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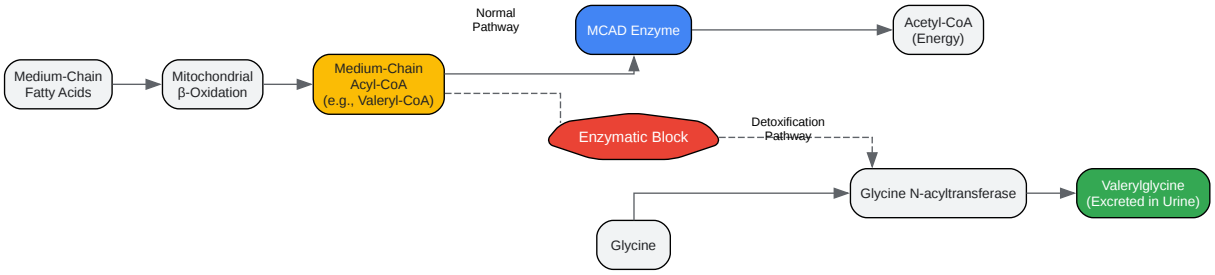

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Caption: Metabolic pathway in MCAD deficiency leading to **valerylglycine** formation.

Materials and Reagents

- Standards: **Valerylglycine** (analytical standard grade), **Valerylglycine**-d5 (internal standard).
- Solvents: LC-MS grade methanol, acetonitrile, and water.
- Additives: Formic acid (≥98%).
- Urine: Pooled human urine for calibrators and quality controls (QC), confirmed to have low endogenous levels of **valerylglycine**.
- Consumables: 1.5 mL polypropylene microcentrifuge tubes, 96-well plates, autosampler vials with inserts.

Instrumentation and Analytical Conditions

A standard high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer is required.

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Table 1: LC-MS/MS Instrumental Parameters

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Parameter	Setting	Rationale
LC System		
Analytical Column	C18 Reverse-Phase, e.g., 2.1 x 100 mm, 1.8 µm	Provides robust retention and separation for small polar molecules like acylglycines. [13]
Mobile Phase A	0.1% Formic Acid in Water	Acidified mobile phase promotes analyte protonation for positive ion mode ESI and improves peak shape.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for eluting analytes from the C18 column.
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column, providing good chromatographic efficiency.
Gradient	5% B to 95% B over 5 min, hold for 1 min, re-equilibrate for 2 min	A gradient is necessary to elute the analyte efficiently while separating it from other urine matrix components.
Injection Volume	5 µL	A small injection volume minimizes matrix effects while providing sufficient sensitivity.
Column Temperature	40 °C	Elevated temperature reduces mobile phase viscosity and can improve peak shape and reproducibility.
MS System		
Ionization Mode	Electrospray Ionization (ESI), Positive	Valerylglycine contains a secondary amine and a carboxylic acid, which are readily protonated in positive mode ESI.

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Monitored Transitions	See Table 2	MRM provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions.[14]
Dwell Time	100 ms	Sufficient time to acquire >12 data points across the chromatographic peak for accurate quantification.
Source Temperature	500 °C	Optimizes desolvation of the ESI spray.
Gas Flow (Nebulizer, Gas)	Instrument Dependent	Must be optimized to ensure efficient nebulization and ion generation.

Table 2: MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Comment
Valerylglycine	160.1	86.1	15	Quantifier Transition
Valerylglycine	160.1	76.0	25	Qualifier Transition
Valerylglycine-d5 (IS)	165.1	91.1	15	Internal Standard

Detailed Experimental Protocol

Preparation of Stock Solutions, Calibrators, and QCs

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of **valerylglycine** and **valerylglycine**-d5 in 50% methanol.
- Intermediate Solutions: Prepare a series of working standard solutions of **valerylglycine** by serially diluting the stock solution. Prepare a working internal standard (IS) solution (e.g., 1

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µg/mL) from the **valerylglycine**-d5 stock.

- Calibration Standards: Spike pooled human urine with the working standard solutions to create a calibration curve with at least 6-8 non-zero points covering the expected clinical range (e.g., 0.1 to 50 µmol/L).

- Quality Controls (QCs): Prepare QCs in pooled human urine at a minimum of three concentration levels: low, medium, and high. These should be prepared from a separate weighing of the analytical standard.

Urine Sample Preparation

- Thaw and Centrifuge: Thaw frozen urine samples completely at room temperature. Vortex mix for 10 seconds. Centrifuge at 4,000 x g for 5 minutes to pellet any particulate matter.[6]

- Aliquot: Transfer 50 µL of the urine supernatant (or calibrator/QC) to a clean 1.5 mL microcentrifuge tube or a well in a 96-well plate.

- Add Internal Standard: Add 450 µL of the working IS solution (e.g., 1 µg/mL in 0.1% formic acid in water). This step achieves a 1:10 dilution and incorporates the IS.

- Mix and Transfer: Vortex the mixture for 10 seconds. Transfer the final solution to an autosampler vial or the 96-well plate for analysis.

Data Analysis and System Suitability

- Calibration Curve: Generate a calibration curve by plotting the peak area ratio (analyte/IS) against the nominal concentration of the calibrators. A linear regression with a 1/x or $1/x^2$ weighting is typically used. The correlation coefficient (r^2) should be >0.99.

- Quantification: Calculate the concentration of **valerylglycine** in patient samples and QCs by interpolating their peak area ratios from the calibration curve.

- Acceptance Criteria: For a run to be accepted, the calculated concentrations of at least two-thirds of the QC samples must be within ±15% of their nominal values (±20% at the Lower Limit of Quantification, LLOQ).[8][15]

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Method Validation Summary

This analytical method must be fully validated according to established guidelines, such as those from the U.S. Food and Drug Administration (FDA).[16][17][18] Validation ensures the method is reliable for its intended purpose.[19][20]

Table 3: Typical Method Validation Performance

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Parameter	Acceptance Criteria	Purpose
Linearity	$r^2 \geq 0.99$; Calibrators within ±15% of nominal (±20% at LLOQ)	Demonstrates a proportional relationship between instrument response and concentration.[20]
Accuracy & Precision	Intra- and inter-assay precision (%CV) ≤15%; Accuracy (%RE) within ±15% (≤20% and ±20% at LLOQ, respectively)	Ensures the method is both reproducible and provides results close to the true value.[20][21]
Selectivity	No significant interfering peaks at the retention time of the analyte or IS in blank matrix samples.	Confirms that other components in the urine matrix do not affect the quantification.
Matrix Effect	CV of IS-normalized matrix factor should be ≤15%.	Assesses the impact of co-eluting matrix components on the ionization of the analyte.
Recovery	Should be consistent and reproducible, although not required to be 100%.	Measures the efficiency of the sample preparation process. The SIL-IS effectively corrects for recovery variability.[9]
Stability	Analyte stable within ±15% of initial concentration under various storage conditions (freeze-thaw, bench-top).	Ensures sample integrity during collection, storage, and processing.[15]
Limit of Quantification (LOQ)	Lowest concentration on the calibration curve that meets accuracy and precision criteria.	Defines the lower boundary of reliable quantification.

Analytical Workflow

The entire process from sample receipt to data reporting follows a systematic and traceable workflow to ensure data integrity and quality.

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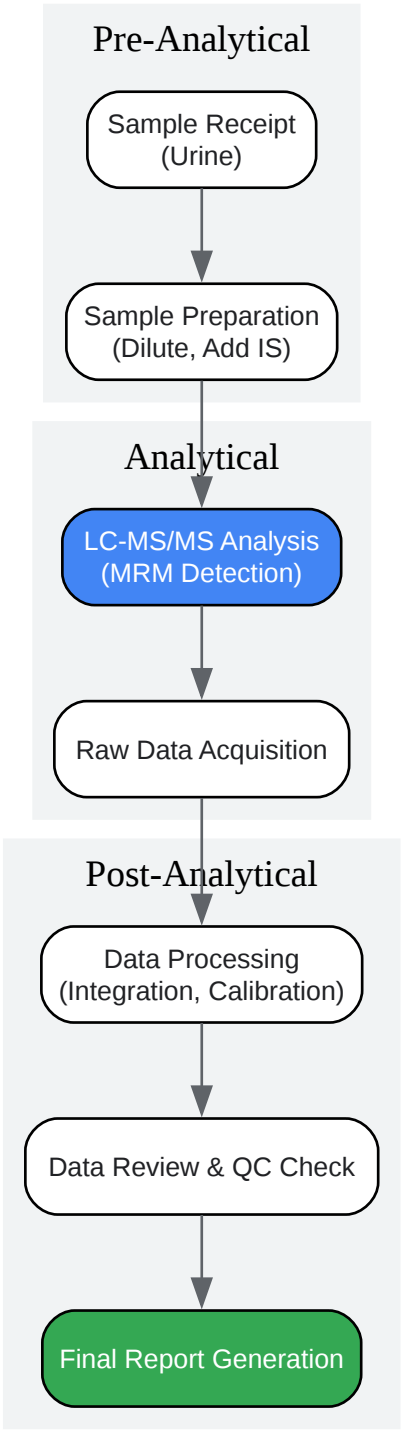

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Caption: Comprehensive workflow for the quantification of urinary **valerylglycine**.

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